

Application Notes and Protocols for Evaluating the Spreadability of Dimethicone Formulations

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Compound of Interest

Compound Name: *Dimexano*

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Introduction

Spreadability is a critical quality attribute of semi-solid formulations, such as creams, lotions, and gels containing dimethicone. It significantly influences consumer acceptance, ease of application, and the uniformity of dose delivery for topical and dermatological products. Dimethicone, a silicone polymer, is widely used in these formulations to impart a smooth, silky feel and to act as a skin protectant.^[1] The viscosity of dimethicone can be varied, which directly impacts the spreadability of the final product.^{[2][3][4]} Therefore, accurate and reproducible evaluation of spreadability is essential during product development and for quality control.

This document provides detailed application notes and protocols for several established methods to quantify the spreadability of dimethicone formulations. These methods range from simple, cost-effective techniques to more sophisticated instrumental analyses that provide in-depth rheological and surface-wetting characterization.

Key Factors Influencing Spreadability

Several factors inherent to the formulation and the testing conditions can affect spreadability measurements:

- **Viscosity:** There is a general inverse relationship between viscosity and spreadability; higher viscosity formulations tend to have lower spreadability.
- **Yield Stress:** This is the minimum force required to initiate flow. A higher yield stress correlates with lower spreadability, as more force is needed to start spreading the product.^[5]^[6]
- **Surface Tension:** Lower surface tension of a formulation generally leads to better wetting of a surface and thus, greater spreadability.
- **Temperature:** The viscosity of dimethicone and other components of a formulation can be temperature-dependent. Therefore, controlling the temperature during testing is crucial for reproducible results.
- **Substrate:** The surface onto which the formulation is spread (e.g., glass, synthetic skin, or human skin) will influence the results.

Method 1: Parallel-Plate Extensimetry

This widely used method provides a simple and cost-effective way to quantify spreadability by measuring the area a sample covers when subjected to a standard weight.^[7]^[8]

Protocol: Parallel-Plate Spreadability Test

Principle: A known mass of the dimethicone formulation is placed between two parallel plates. A standard weight is applied to the upper plate for a specified time, and the resulting diameter of the spread sample is measured. The spreadability is then calculated based on the area of the spread circle.

Apparatus:

- Two flat, smooth glass or transparent polymer plates (e.g., 20 cm x 20 cm). The top plate should be of a known, standardized mass (e.g., 125 g), or a separate standardized weight

can be used.[8]

- A ruler or caliper for measuring the diameter of the spread.
- A stopwatch.
- A level surface.
- Graph paper (can be placed under the bottom plate for easier measurement).

Procedure:

- Ensure both glass plates are clean and dry.
- Place the bottom plate on a level horizontal surface. If using graph paper, place it underneath the bottom plate.
- Accurately weigh a specified amount of the dimethicone formulation (e.g., 1.0 g) and place it at the center of the bottom plate.
- Carefully place the top plate over the sample, ensuring it is centered.
- If the top plate itself is not the standard weight, gently place the standardized weight (e.g., 125 g) on the center of the top plate.[8]
- Start the stopwatch immediately.
- After a predetermined time (e.g., 1 minute), measure the diameter of the spread formulation in two perpendicular directions.[8]
- Record the average of the two diameter measurements.
- Repeat the measurement at least three times for each formulation.

Data Analysis: The spreadability can be expressed as the spread diameter (in mm or cm) or calculated as the area of spread ($A = \pi r^2$). A larger diameter or area indicates greater spreadability.

A spreadability index (S) can also be calculated using the following formula[8]:

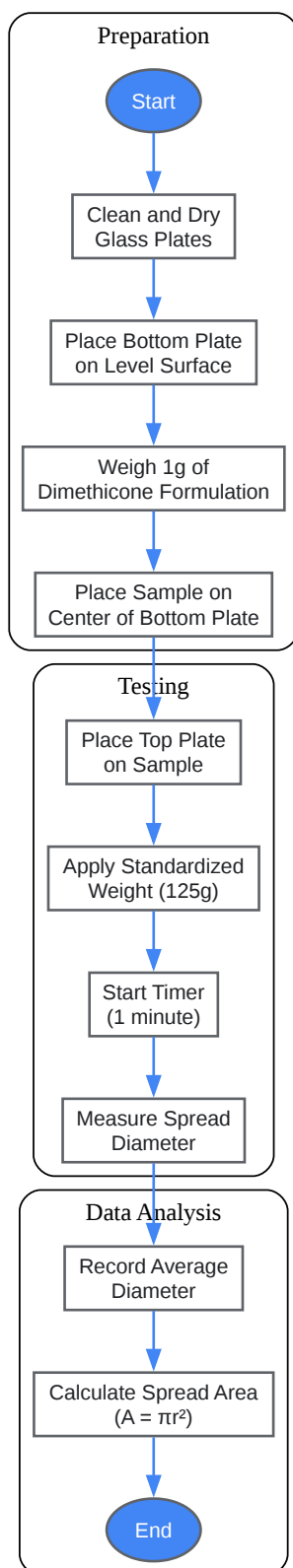
$$S = m \times l / t$$

Where:

- S = Spreadability of the formulation
- m = Weight tied to the upper plate (g)
- l = Length of the glass plates (cm)
- t = Time taken for the plates to slide the entire length (s) - Note: This variation of the formula is for a sliding plate setup.

For the static weight method, the area of spread after a fixed time is the primary metric.

Experimental Workflow: Parallel-Plate Extensiometry



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Caption: Workflow for Parallel-Plate Extensiometry.

Method 2: Rheological Analysis

Rheology is the study of the flow of matter. For semi-solid formulations, rheological parameters such as viscosity and yield stress are directly related to spreadability.^[5]

Protocol: Rheological Evaluation of Spreadability

Principle: A rheometer is used to measure the formulation's resistance to flow under controlled shear conditions. Key parameters include:

- **Viscosity:** A measure of a fluid's resistance to flow. Lower viscosity generally indicates better spreadability.
- **Yield Stress:** The minimum stress required to initiate flow. A lower yield stress suggests the product will spread more easily.
- **Shear-Thinning (Pseudoplasticity):** The property of a fluid where viscosity decreases with an increasing rate of shear. Most topical formulations exhibit this behavior, which is desirable for good spreadability.^[5]

Apparatus:

- A controlled-stress or controlled-rate rheometer.
- Cone-and-plate or parallel-plate measuring geometry. For more viscous or potentially slipping formulations, sand-blasted or serrated plates are recommended.^[5]
- Temperature control unit (e.g., a Peltier plate).

Procedure:

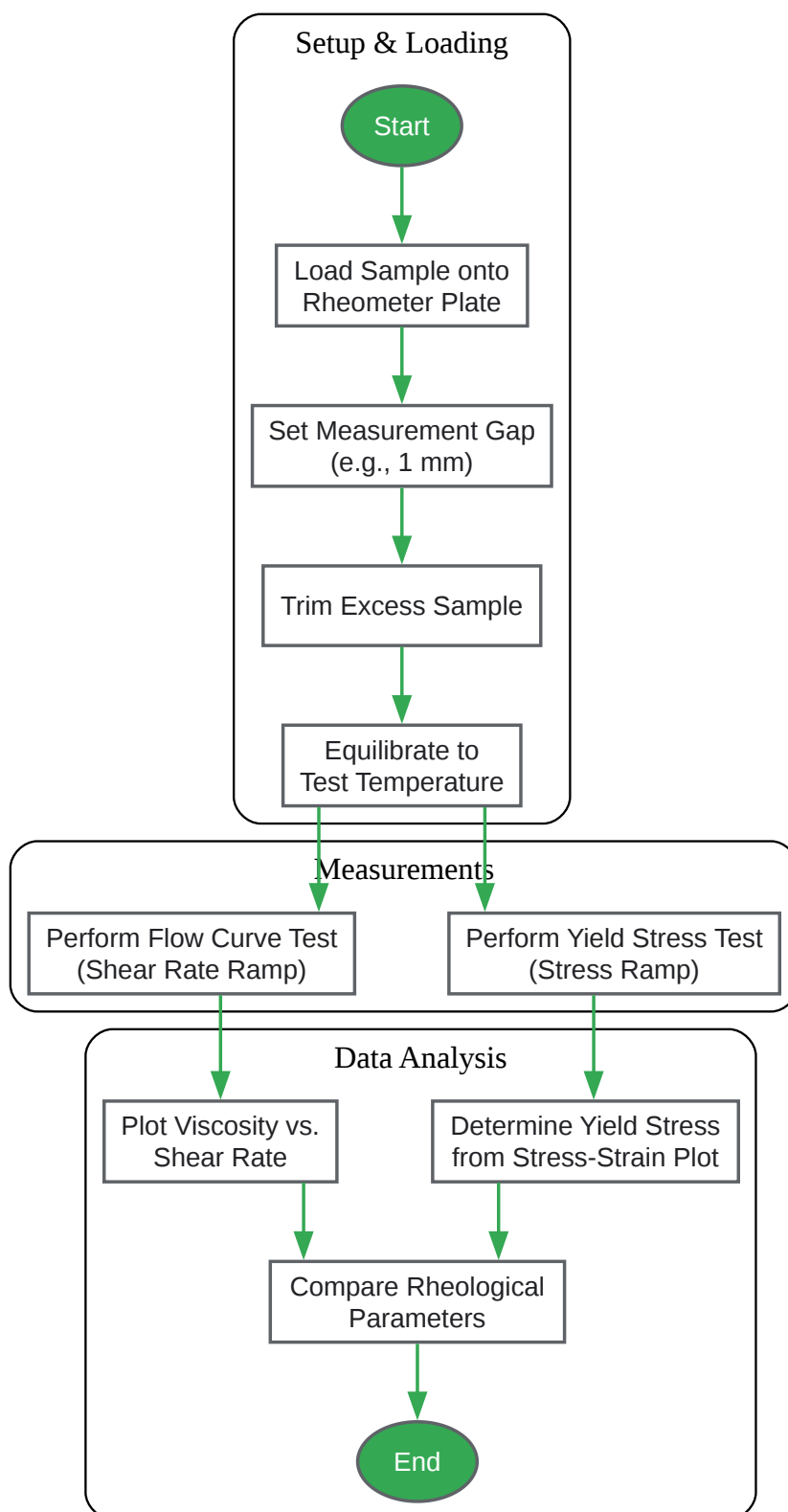
- **Sample Loading:**
 - Place a sufficient amount of the dimethicone formulation onto the center of the lower plate of the rheometer.
 - Lower the upper geometry (cone or plate) to the desired gap setting (e.g., 0.5 mm to 1 mm).

- Trim any excess sample from the edges of the geometry to ensure accurate measurements.
- Allow the sample to equilibrate to the set temperature (e.g., 25°C or 32°C to mimic skin temperature) for a specified time (e.g., 2-5 minutes).
- Flow Curve Measurement (Viscosity vs. Shear Rate):
 - Perform a continuous shear rate ramp, for example, from 0.1 s⁻¹ to 300 s⁻¹.[\[9\]](#)
 - Record the viscosity at various shear rates.
 - Plot viscosity (Pa·s) versus shear rate (s⁻¹) on a logarithmic scale. The resulting curve will illustrate the shear-thinning behavior of the formulation.
- Yield Stress Measurement (Stress Ramp):
 - Apply a linearly increasing shear stress over a defined period (e.g., 0.1 Pa to 500 Pa over 2 minutes).
 - Plot the resulting shear strain or viscosity as a function of the applied shear stress.
 - The yield stress is the point where the material transitions from elastic (solid-like) to viscous (liquid-like) behavior. This can be determined by various methods, such as the tangent method on a stress-strain plot or the peak of the viscosity versus stress curve.[\[5\]](#)

Data Analysis:

- Flow Curve: Compare the viscosity curves of different formulations. A lower viscosity at a given shear rate indicates better spreadability.
- Yield Stress: A lower yield stress value (in Pa) signifies that less force is required to initiate spreading.

Experimental Workflow: Rheological Analysis



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Caption: Workflow for Rheological Analysis.

Method 3: Texture Analysis

Texture analyzers provide a versatile platform for measuring various mechanical properties of semi-solids, including firmness, adhesiveness, and spreadability.

Protocol: Spreadability Measurement using a Texture Analyzer

Principle: This method uses a set of precisely matched male and female cones. The female cone is filled with the sample, and the male cone penetrates the sample at a constant speed. The force required for the male cone to penetrate and displace the formulation is measured, which correlates to its spreadability.^{[1][10]}

Apparatus:

- Texture Analyzer with a suitable load cell (e.g., 1000 g or 4.5 kg).^{[1][10]}
- Spreadability test fixture (includes a male probe and a female sample holder cone).^{[1][11]}
- Software for instrument control and data acquisition.

Procedure:

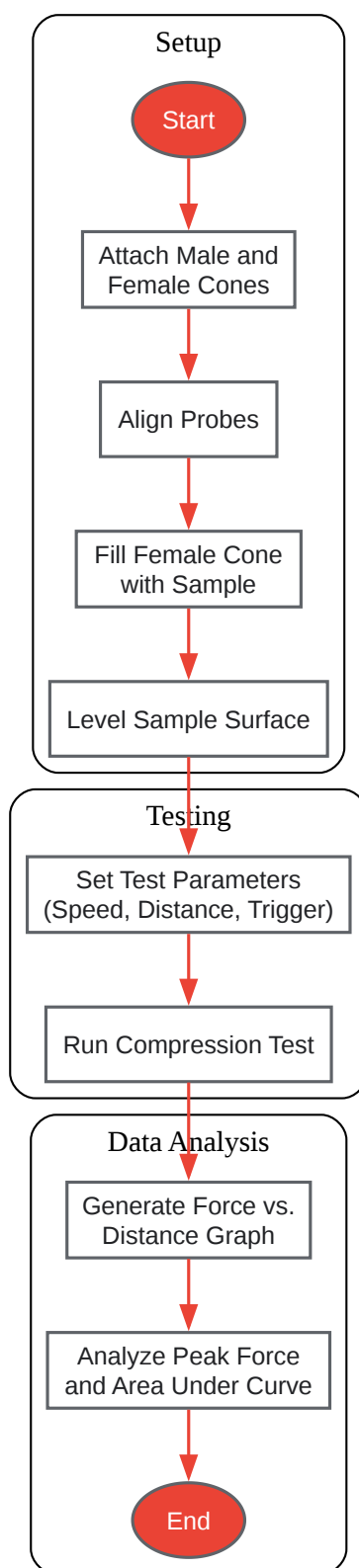
- Setup:
 - Attach the male cone probe to the texture analyzer's arm.
 - Secure the female cone holder in the base table of the instrument.
 - Carefully align the male and female cones to ensure the male cone can travel into the female cone without friction.^[11]
- Sample Preparation:
 - Fill the female cone with the dimethicone formulation.
 - Gently tap or press the formulation into the cone to remove any air pockets, as these can cause discrepancies in the data.^[1]

- Level the surface of the sample with a spatula.[10]
- Testing:
 - Place the filled female cone into the holder.
 - Set the test parameters in the software. Typical settings might include:
 - Test Mode: Compression
 - Pre-Test Speed: 1.0 mm/s
 - Test Speed: 2.0 mm/s[10]
 - Post-Test Speed: 2.0 mm/s[10]
 - Target Distance: 25 mm[10]
 - Trigger Force: 10 g[10]
 - Start the test. The male cone will move down into the sample, and the force will be recorded as a function of time and distance.

Data Analysis: The output is a graph of force versus time or distance.

- Peak Force (Firmness): The maximum positive force on the graph represents the firmness of the sample and the force required to spread it. A lower peak force indicates better spreadability.[1][10]
- Area Under the Curve (Work of Shear): The area under the positive part of the curve represents the total work required to spread the sample. A smaller area indicates less work is needed, and thus, better spreadability.[1][10]
- Negative Force (Adhesiveness/Stickiness): The negative force region of the graph, observed as the probe withdraws, indicates the stickiness of the formulation.

Experimental Workflow: Texture Analysis



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Caption: Workflow for Texture Analysis.

Method 4: Contact Angle Measurement

Contact angle measurement is a surface-sensitive technique that assesses the wettability of a liquid on a solid surface, which is an important component of spreadability.

Protocol: Sessile Drop Contact Angle Measurement

Principle: A droplet of the dimethicone formulation is placed on a standardized substrate. A goniometer then measures the angle formed at the three-phase boundary where the liquid, solid, and vapor phases meet. A lower contact angle ($<90^\circ$) indicates good wetting and high spreadability, while a higher contact angle ($>90^\circ$) indicates poor wetting and low spreadability.

[\[12\]](#)[\[13\]](#)

Apparatus:

- Contact Angle Goniometer with a camera and light source.
- Dispensing system (e.g., a syringe with a needle).
- A flat, solid substrate (e.g., glass slide, polished polymer surface, or a synthetic skin substitute).
- Software for image analysis and angle calculation.

Procedure:

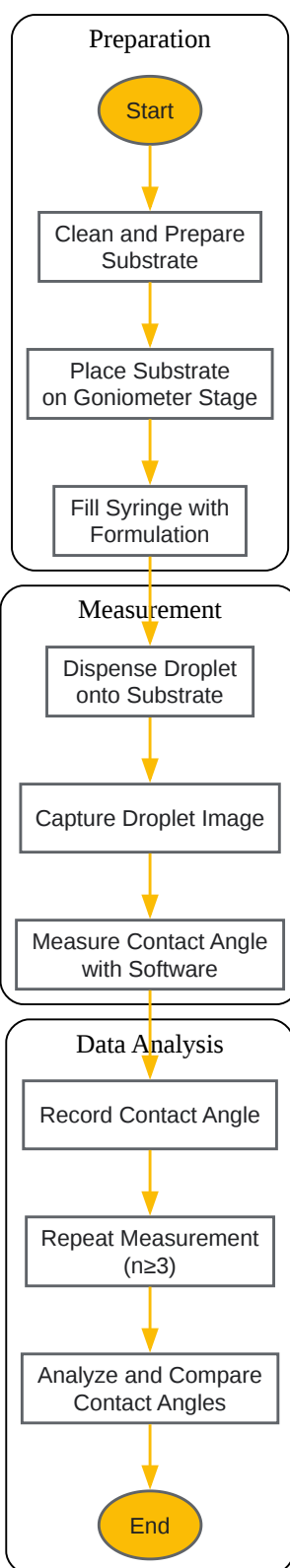
- Ensure the substrate is clean, dry, and placed on the goniometer stage.
- Fill the dispensing syringe with the dimethicone formulation, ensuring there are no air bubbles.
- Carefully dispense a small droplet of the formulation onto the surface of the substrate.
- Use the goniometer's camera and software to capture an image of the droplet.
- The software will analyze the shape of the droplet at the point of contact with the substrate and calculate the contact angle.

- It is often useful to measure the contact angle over time (e.g., at 0, 1, 5, and 10 minutes) to observe how the droplet spreads.
- Repeat the measurement at least three times on different areas of the substrate for each formulation.

Data Analysis:

- The primary output is the contact angle in degrees (°).
- Lower contact angles indicate better wetting and, by extension, better spreadability.
- A plot of contact angle versus time can show the spreading dynamics of the formulation.

Experimental Workflow: Contact Angle Measurement



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Caption: Workflow for Contact Angle Measurement.

Data Presentation: Quantitative Comparison of Spreadability

The following tables summarize hypothetical but representative quantitative data for different dimethicone formulations evaluated using the methods described above.

Table 1: Spreadability of Dimethicone Formulations by Parallel-Plate Extensimetry

Formulation ID	Dimethicone Viscosity (cSt)	Sample Weight (g)	Applied Weight (g)	Time (min)	Average Spread Diameter (mm)
DF-01	100	1.0	125	1	45 ± 2
DF-02	350	1.0	125	1	38 ± 1.5
DF-03	1000	1.0	125	1	32 ± 2
DF-04	12,500	1.0	125	1	25 ± 1

Table 2: Rheological Properties of Dimethicone Formulations

Formulation ID	Dimethicone Viscosity (cSt)	Apparent Viscosity @ 10 s ⁻¹ (Pa·s)	Yield Stress (Pa)
DF-01	100	5.2	15
DF-02	350	12.8	35
DF-03	1000	25.5	60
DF-04	12,500	85.1	150

Table 3: Texture Analysis of Dimethicone Formulations

Formulation ID	Dimethicone Viscosity (cSt)	Peak Force (g)	Work of Shear (g·s)
DF-01	100	150	250
DF-02	350	280	450
DF-03	1000	450	720
DF-04	12,500	800	1300

Table 4: Contact Angle of Dimethicone Formulations on a Synthetic Skin Substrate

Formulation ID	Dimethicone Viscosity (cSt)	Contact Angle at t=0s (°)	Contact Angle at t=60s (°)
DF-01	100	45	35
DF-02	350	55	48
DF-03	1000	68	62
DF-04	12,500	85	82

Conclusion

The evaluation of spreadability is a multi-faceted task that can be approached with a variety of instrumental techniques. For a comprehensive understanding of a dimethicone formulation's performance, it is often beneficial to use a combination of these methods. Parallel-plate extensimetry offers a simple, comparative measure, while rheology and texture analysis provide detailed quantitative data on the forces and flow behavior that govern spreadability. Contact angle measurements offer valuable insights into the wetting properties of the formulation on a surface. A good correlation between these instrumental methods and sensory panel data can lead to the development of robust, predictive models for spreadability, ultimately accelerating product development and ensuring high-quality, consumer-accepted products.[\[11\]](#)

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